

Physical and chemical properties of Dibutyl sulphoxide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Dibutyl sulphoxide*

Cat. No.: *B1346571*

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Dibutyl Sulphoxide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dibutyl sulphoxide (DBSO), a dialkyl sulfoxide, presents a unique profile of physical and chemical properties that distinguish it from its well-studied lower homolog, dimethyl sulfoxide (DMSO). This technical guide provides a comprehensive overview of the core physical and chemical characteristics of DBSO, with a focus on data relevant to researchers, scientists, and professionals in drug development. This document summarizes key quantitative data in structured tables, outlines experimental protocols for its synthesis and characterization, and provides visualizations of relevant chemical processes.

Introduction

Dibutyl sulphoxide (CAS No: 2168-93-6) is an organosulfur compound with the chemical formula $C_8H_{18}OS$.^[1] As a member of the dialkyl sulfoxide family, its properties are influenced by the presence of the polar sulfoxide group and the non-polar butyl chains. This duality imparts a lower polarity and higher lipophilicity compared to DMSO, suggesting distinct potential applications in various chemical and pharmaceutical contexts.^[2] This guide aims to consolidate the available technical information on DBSO to facilitate its evaluation and use in research and development.

Physical Properties

Dibutyl sulphoxide is a white to pale yellow hygroscopic solid at room temperature.[1][3] Its physical state is notable, as its melting point is just above typical ambient temperatures. The key physical properties of **dibutyl sulphoxide** are summarized in the table below, with a comparison to dimethyl sulfoxide (DMSO) to highlight the influence of the longer alkyl chains.

Table 1: Physical Properties of **Dibutyl Sulphoxide** and Dimethyl Sulphoxide

Property	Dibutyl Sulphoxide	Dimethyl Sulphoxide (DMSO)
Molecular Formula	C ₈ H ₁₈ OS[1]	(CH ₃) ₂ SO[4]
Molecular Weight	162.30 g/mol [1]	78.13 g/mol [4]
Appearance	White to pale yellow hygroscopic solid[1][3]	Colorless liquid[4]
Melting Point	31-34 °C[1][5][6][7]	19 °C[4]
Boiling Point	250 °C[5][6][7]	189 °C[4]
Density	0.832 g/mL at 25 °C[5][6][7]	1.1004 g/mL[4]
Refractive Index (n _{20/D})	1.467[5][6][7]	1.479
Water Solubility	Slightly soluble[5][6]	Miscible[4]
Flash Point	121 °C (250 °F)[6][7]	87 °C (189 °F)

Chemical Properties and Reactivity

The chemical behavior of **dibutyl sulphoxide** is primarily dictated by the sulfoxide functional group. It can participate in both oxidative and reductive transformations and acts as a ligand in coordination chemistry.[2]

Synthesis

The most common method for synthesizing **dibutyl sulphoxide** is through the controlled oxidation of its precursor, dibutyl sulfide.[2] This reaction requires careful control to prevent

over-oxidation to the corresponding sulfone.

Reactivity

- Oxidation and Reduction: **Dibutyl sulfoxide** can be further oxidized to dibutyl sulfone or reduced to dibutyl sulfide. The choice of reagents and reaction conditions determines the outcome of these transformations.[\[2\]](#)
- Coordination Chemistry: The polar sulfoxide group allows DBSO to function as a ligand in coordination complexes with various metal ions.[\[2\]](#)

Experimental Protocols

Synthesis of Dibutyl Sulfoxide by Oxidation of Dibutyl Sulfide

While a highly detailed, standardized protocol for **dibutyl sulfoxide** is not readily available in the reviewed literature, a general procedure for the oxidation of sulfides to sulfoxides can be adapted. One common method involves the use of an oxidizing agent such as hydrogen peroxide in a suitable solvent.

General Protocol:

- Dissolution: Dissolve dibutyl sulfide in a suitable organic solvent (e.g., acetic acid or dichloromethane).
- Oxidation: Slowly add a controlled amount of an oxidizing agent (e.g., hydrogen peroxide) to the solution while monitoring the temperature. The reaction is often exothermic.
- Reaction Monitoring: Monitor the progress of the reaction using techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to ensure the selective formation of the sulfoxide and minimize over-oxidation to the sulfone.
- Work-up: Once the reaction is complete, the reaction mixture is typically quenched, and the product is extracted using an appropriate solvent.
- Purification: The crude product can be purified by techniques such as distillation under reduced pressure or chromatography.

Analytical Characterization

The characterization of **dibutyl sulphoxide** typically involves standard spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information on the proton environments in the butyl chains.
 - ^{13}C NMR: Shows the number and types of carbon atoms in the molecule.
- Infrared (IR) Spectroscopy: The IR spectrum will show a characteristic strong absorption band for the S=O stretching vibration.
- Mass Spectrometry (MS): Used to determine the molecular weight and fragmentation pattern of the molecule.

Table 2: Spectral Data for **Dibutyl Sulphoxide**

Technique	Key Features
^1H NMR	Spectral data is available, but specific chemical shifts and coupling constants require access to spectral databases or direct measurement.
^{13}C NMR	Spectral data is available, but specific chemical shifts require access to spectral databases or direct measurement.
IR Spectroscopy	Characterized by a strong S=O stretch.
Mass Spectrometry	Characterized by Low Resolution Mass Spectrometry (LRMS).

Applications in Drug Development

While **dibutyl sulphoxide** itself is not as extensively studied as DMSO in pharmaceutical applications, its properties suggest potential utility. The increased lipophilicity compared to DMSO could be advantageous for the solubilization and delivery of poorly water-soluble drug

candidates.[2] The broader family of dialkyl sulfoxides, particularly DMSO, is widely used in drug discovery and development as a solvent and a penetration enhancer for topical formulations.[8]

Potential Applications:

- **Solvent for Active Pharmaceutical Ingredients (APIs):** Its ability to dissolve a range of organic compounds could make it a useful solvent in drug formulation.[9]
- **Excipient in Topical Formulations:** The balance of polar and non-polar characteristics might allow it to function as a penetration enhancer, similar to DMSO, potentially with different efficacy or skin tolerance profiles.

Visualizations

Experimental Workflow: Synthesis of Dialkyl Sulfoxides

The following diagram illustrates a generalized workflow for the synthesis of a dialkyl sulfoxide, such as **dibutyl sulphoxide**, through the oxidation of the corresponding sulfide.

*General workflow for the synthesis of **dibutyl sulphoxide**.*

Signaling Pathway Modulation by a Related Compound: DMSO

While no specific signaling pathways modulated by **dibutyl sulphoxide** have been identified in the reviewed literature, its close analog, DMSO, has been shown to affect various cellular pathways. The following diagram illustrates some of the known interactions of DMSO, which may serve as a starting point for investigating the biological effects of DBSO. It is critical to note that this pathway is for DMSO and not **dibutyl sulphoxide**.

Signaling pathway modulation by DMSO (a related sulfoxide).

Conclusion

Dibutyl sulphoxide is a hygroscopic, low-melting solid with distinct physical and chemical properties compared to DMSO. Its increased lipophilicity and lower polarity may offer advantages in specific applications, particularly as a solvent for non-polar compounds. While its role in drug development is not yet well-defined, its relationship to the widely used DMSO

suggests that further investigation into its potential as a pharmaceutical excipient is warranted. The experimental protocols and data presented in this guide provide a foundation for researchers and drug development professionals to explore the potential of **dibutyl sulphoxide** in their work. Further studies are needed to fully elucidate its biological activity and potential applications in modulating cellular signaling pathways.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gchemglobal.com [gchemglobal.com]
- 2. rsc.org [rsc.org]
- 3. eprints.nottingham.ac.uk [eprints.nottingham.ac.uk]
- 4. DI-N-BUTYL SULFOXIDE(2168-93-6) 1H NMR spectrum [chemicalbook.com]
- 5. pharmtech.com [pharmtech.com]
- 6. rsc.org [rsc.org]
- 7. laboratorynotes.com [laboratorynotes.com]
- 8. Dimethyl sulfoxide: an effective penetration enhancer for topical administration of NSAIDs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. quora.com [quora.com]
- To cite this document: BenchChem. [Physical and chemical properties of Dibutyl sulphoxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346571#physical-and-chemical-properties-of-dibutyl-sulphoxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com